

Synthesis and Characterization of N-nitroso-ramipril Reference Standard: A Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of the **N-nitroso-ramipril** reference standard. **N-nitroso-ramipril** is a potential impurity in the angiotensin-converting enzyme (ACE) inhibitor, ramipril, arising from the nitrosation of its secondary amine moiety. The presence of N-nitrosamines in pharmaceutical products is a significant concern due to their classification as probable human carcinogens. Therefore, the availability of a well-characterized reference standard is crucial for the development and validation of analytical methods to detect and quantify this impurity in ramipril drug substances and products. This document outlines a detailed protocol for the synthesis of **N-nitroso-ramipril**, followed by a thorough characterization using modern analytical techniques, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS/MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-Transform Infrared (FTIR) spectroscopy. All experimental methodologies are described in detail to facilitate replication in a laboratory setting. Quantitative data are summarized in structured tables for clarity and ease of comparison.

Introduction

Ramipril is a widely prescribed ACE inhibitor used in the treatment of hypertension and heart failure.[1] The molecular structure of ramipril contains a secondary amine, which is susceptible to nitrosation in the presence of nitrosating agents, such as nitrite salts under acidic conditions, leading to the formation of **N-nitroso-ramipril**. [2] Regulatory bodies worldwide have stringent requirements for the control of nitrosamine impurities in pharmaceuticals.[3] The synthesis and availability of pure **N-nitroso-ramipril** as a reference standard are prerequisites for the accurate detection and quantification of this potential impurity in ramipril-containing medicines. This guide provides a detailed methodology for the synthesis and comprehensive characterization of **N-nitroso-ramipril**.

Synthesis of N-nitroso-ramipril

The synthesis of **N-nitroso-ramipril** is achieved through the direct nitrosation of ramipril. The following protocol is a generalized procedure that can be adapted for laboratory-scale synthesis.

Experimental Protocol: Synthesis

Materials:

- Ramipril
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl), dilute solution (e.g., 1 M)
- Dichloromethane (CH_2Cl_2)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated Sodium Chloride solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

- Solvents for column chromatography (e.g., ethyl acetate/hexanes mixture)

Procedure:

- **Dissolution:** Dissolve a known quantity of ramipril in dichloromethane in a round-bottom flask equipped with a magnetic stirrer. Cool the solution to 0-5 °C in an ice bath.
- **Addition of Nitrosating Agent:** In a separate beaker, prepare an aqueous solution of sodium nitrite (typically a molar excess).
- **Acidification and Reaction:** Slowly add the sodium nitrite solution dropwise to the stirred ramipril solution. Following this, add dilute hydrochloric acid dropwise to the reaction mixture while maintaining the temperature at 0-5 °C. The acidic conditions facilitate the in-situ formation of nitrous acid (HNO_2), the active nitrosating species.^[4]
- **Reaction Monitoring:** Monitor the progress of the reaction by Thin Layer Chromatography (TLC). The reaction is typically complete within 1-3 hours.
- **Work-up:** Once the reaction is complete, transfer the mixture to a separatory funnel.
- **Quenching:** Carefully neutralize any excess acid by the slow addition of a saturated sodium bicarbonate solution until effervescence ceases.
- **Extraction:** Separate the organic layer. Wash the organic layer sequentially with water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator. This will yield the crude **N-nitroso-ramipril**.
- **Purification:** Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to obtain the pure **N-nitroso-ramipril**.

Safety Precaution: N-nitrosamines are potent carcinogens and should be handled with extreme caution in a well-ventilated fume hood using appropriate personal protective equipment (PPE), including gloves and safety glasses.

Characterization of N-nitroso-ramipril

The synthesized **N-nitroso-ramipril** must be thoroughly characterized to confirm its identity and purity. The following analytical techniques are employed.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is used to determine the purity of the synthesized **N-nitroso-ramipril**.

A general HPLC method for the analysis of ramipril and its impurities can be adapted.

- Column: C18 reverse-phase column (e.g., Inertsil ODS-3, 150 x 4.6 mm, 3 μ m).[5]
- Mobile Phase: A gradient elution using a mixture of a buffered aqueous phase (e.g., 0.2 g/L solution of sodium hexanesulfonate, pH 2.7) and an organic modifier (e.g., acetonitrile).[5]
- Flow Rate: 1.5 mL/min.[5]
- Detection: UV detector at a suitable wavelength (e.g., 210 nm).
- Injection Volume: 20 μ L.[5]

The purity is determined by calculating the area percentage of the **N-nitroso-ramipril** peak relative to the total peak area.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) for Identification and Quantification

LC-MS/MS is a highly sensitive and specific technique for the identification and quantification of **N-nitroso-ramipril**.

The following parameters have been reported for the analysis of **N-nitroso-ramipril** in tablet formulations and can be used for the characterization of the reference standard.

Table 1: LC-MS/MS Parameters for **N-nitroso-ramipril** Analysis

Parameter	Value
HPLC System	Shimadzu HPLC or equivalent
Mass Spectrometer	AB Sciex QTrap 5500 or equivalent
Column	XTerra MS C18, 3.5 μ m, 3.0 x 100 mm
Eluent A	Water with 0.1% Formic Acid
Eluent B	Acetonitrile/Water (95/5, v/v) with 0.1% Formic Acid
Gradient	Time (min)
0.00	
3.00	
10.0	
13.5	
14.5	
15.0	
Flow Rate	0.40 mL/min
Oven Temperature	40 °C
Injection Volume	5 μ L
MS Scan Type	Multiple Reaction Monitoring (MRM)
Polarity	Positive
Ion Source	Turbo Spray
MRM Transitions	Q1 Mass (Da)
446.15	
446.15	

Data sourced from a published LC-MS/MS method for **N-nitroso-ramipril** in tablets.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

^1H NMR and ^{13}C NMR spectroscopy are essential for the unambiguous structural confirmation of the synthesized **N-nitroso-ramipril**.

While specific spectral data were not available in the searched literature, the expected NMR spectra would show characteristic shifts corresponding to the protons and carbons in the **N-nitroso-ramipril** molecule. The formation of the N-nitroso group introduces diastereomers due to restricted rotation around the N-N bond, which may lead to the observation of two sets of signals for some protons and carbons.

Fourier-Transform Infrared (FTIR) Spectroscopy for Functional Group Analysis

FTIR spectroscopy is used to identify the functional groups present in the **N-nitroso-ramipril** molecule.

The FTIR spectrum of **N-nitroso-ramipril** is expected to show characteristic absorption bands for the following functional groups:

- N=O stretch: A characteristic band for the nitroso group, typically in the region of 1450-1500 cm^{-1} .
- C=O stretch: Bands corresponding to the ester and carboxylic acid carbonyl groups. The spectrum of ramipril shows bands at 1748 and 1644 cm^{-1} for the acid and ester groups, respectively.^[6]
- O-H stretch: A broad band for the carboxylic acid hydroxyl group.
- C-H stretch: Bands for aromatic and aliphatic C-H bonds.

Data Presentation

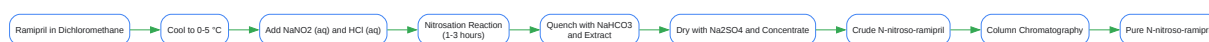
The quantitative data for the synthesized **N-nitroso-ramipril** reference standard should be presented in a clear and organized manner.

Table 2: Summary of Characterization Data for **N-nitroso-ramipril**

Parameter	Result
Chemical Name	(2S,3aS,6aS)-1-(N-((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)-N-nitroso-L-alanyl)octahydrocyclopenta[b]pyrrole-2-carboxylic acid[1]
CAS Number	3028194-80-8[1]
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₆ [1]
Molecular Weight	445.52 g/mol [1]
Appearance	Pale Yellow Oil[3]
Solubility	Soluble in DMSO, Methanol[3]
Purity by HPLC	>95%
Mass (m/z)	[M+H] ⁺ = 446.2

Visualization of Workflows and Relationships

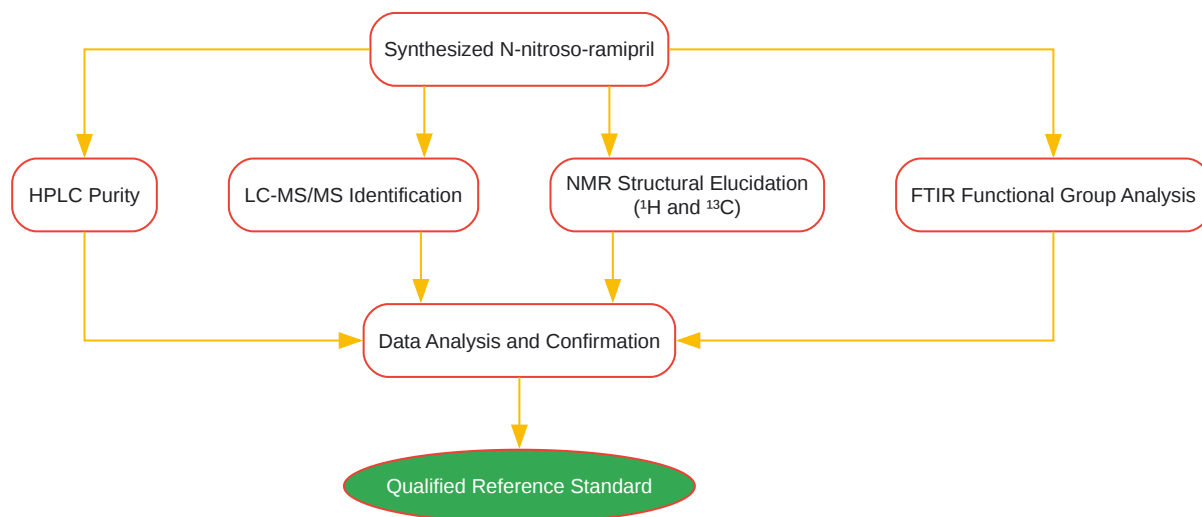
Synthesis Workflow



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Caption: Workflow for the synthesis of **N-nitroso-ramipril**.

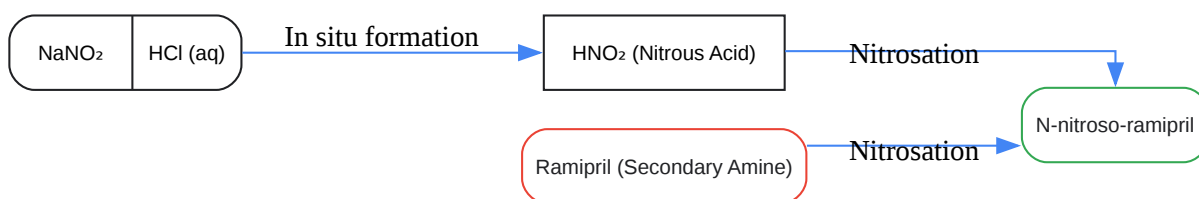
Characterization Workflow



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Caption: Analytical workflow for the characterization of **N-nitroso-ramipril**.

Nitrosation Reaction Pathway



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Caption: Simplified reaction pathway for the formation of **N-nitroso-ramipril**.

Conclusion

This technical guide provides a comprehensive framework for the synthesis and characterization of the **N-nitroso-ramipril** reference standard. The detailed experimental protocols for synthesis and analysis, along with the summarized characterization data, serve as a valuable resource for researchers and professionals in the pharmaceutical industry. The

availability of a well-characterized **N-nitroso-ramipril** reference standard is essential for ensuring the safety and quality of ramipril-containing drug products by enabling the reliable monitoring of this potential genotoxic impurity. The provided workflows and diagrams offer a clear visual representation of the key processes involved.

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